

An In-depth Technical Guide to the Physical and Chemical Properties of Pentabromotoluene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **pentabromotoluene**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and established experimental methodologies.

Core Physical and Chemical Properties

Pentabromotoluene, a heavily brominated aromatic compound, is primarily recognized for its application as a flame retardant.[1][2] Its chemical structure, characterized by a toluene backbone with five bromine substituents, imparts significant chemical stability and low volatility. [1] The compound typically presents as a white to light yellow or orange crystalline powder.[1]

Table 1: Physical and Chemical Properties of **Pentabromotoluene**



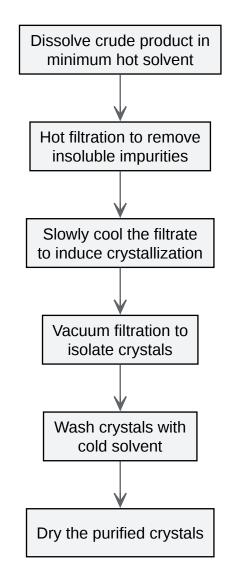
Property	Value	Reference
CAS Number	87-83-2	[3]
Molecular Formula	C7H3Br5	[3]
Molecular Weight	486.62 g/mol	[1]
Melting Point	285-286 °C	[4]
Boiling Point	356.78 °C (rough estimate)	[4]
Density	1.67 g/cm ³	[2]
Water Solubility	Insoluble	[4]
Solubility in Organic Solvents	Slightly soluble in Benzene, slightly soluble (when heated) in Chloroform and DMSO.	[4]
Appearance	White to light yellow to light orange powder/crystal	[4]
Stability	Stable	[4]

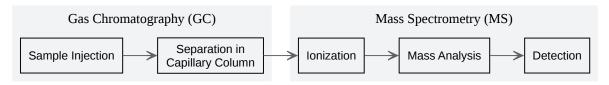
Experimental Protocols Synthesis of Pentabromotoluene

A documented method for the synthesis of **pentabromotoluene** involves the bromination of toluene.

Reaction Scheme:







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